

CAS number and other identifiers for 1-Phenoxyheptane

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Compound of Interest

Compound Name: **1-Phenoxyheptane**

Cat. No.: **B1655134**

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An In-depth Technical Guide to 1-Phenoxyheptane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Phenoxyheptane**, including its chemical identifiers, physicochemical properties, a detailed experimental protocol for its synthesis, and expected spectroscopic data.

Core Identifiers and Properties

1-Phenoxyheptane is an organic compound classified as a phenyl ether. It consists of a heptyl group attached to a benzene ring through an oxygen atom.

Chemical Identifiers

A summary of the key chemical identifiers for **1-Phenoxyheptane** is presented in Table 1.

Identifier	Value
CAS Number	32395-96-3
Molecular Formula	C ₁₃ H ₂₀ O
Molecular Weight	192.30 g/mol
IUPAC Name	1-Phenoxyheptane
Synonyms	Heptyl phenyl ether, (Heptyloxy)benzene
InChI	InChI=1S/C13H20O/c1-2-3-4-5-9-12-14-13-10-7-6-8-11-13/h6-8,10-11H,2-5,9,12H2,1H3
InChIKey	VKFMVOVXGQWPHE-UHFFFAOYSA-N
Canonical SMILES	CCCCCCCCOC1=CC=CC=C1

Physicochemical Properties

The physicochemical properties of **1-Phenoxyheptane** are summarized in Table 2. It is important to note that experimentally determined values for some properties are not readily available in the literature.

Property	Value	Notes
Boiling Point	115-116 °C at 1 Torr	The boiling point at atmospheric pressure is expected to be significantly higher. Longer alkyl chains in ethers generally lead to higher boiling points.
Melting Point	Data not available	
Density	Data not available	
Appearance	Colorless liquid (predicted)	
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, chloroform). Insoluble in water.	The phenoxy group contributes to solubility in organic solvents, while the long heptyl chain imparts hydrophobicity.

Synthesis of 1-Phenoxyheptane

The most common and efficient method for the synthesis of **1-Phenoxyheptane** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by a phenoxide ion.

Experimental Protocol: Williamson Ether Synthesis

This protocol details the synthesis of **1-Phenoxyheptane** from phenol and 1-bromoheptane.

Materials:

- Phenol
- 1-Bromoheptane
- Sodium hydroxide (NaOH)
- Ethanol

- Diethyl ether
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Deionized water

Procedure:

- Preparation of Sodium Phenoxide: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve a specific molar equivalent of sodium hydroxide in ethanol with gentle heating. To this solution, add one molar equivalent of phenol. The reaction mixture is stirred at room temperature for 30 minutes to ensure the complete formation of sodium phenoxide.
- Addition of Alkyl Halide: To the solution of sodium phenoxide, add one molar equivalent of 1-bromoheptane dropwise at room temperature.
- Reflux: After the addition is complete, heat the reaction mixture to reflux and maintain it for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure using a rotary evaporator. To the residue, add deionized water and transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with diethyl ether (3×50 mL). Combine the organic layers.
- Washing: Wash the combined organic layers with deionized water (2×50 mL) and then with brine (1×50 mL).
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **1-Phenoxyheptane**.

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **1-Phenoxyheptane**.

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